

Technical Whitepaper: Physicochemical Profiling and Application Methodologies for CAS 674282-83-8

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Compound of Interest

Compound Name: *3-Ethyl-1-methyl-1H-imidazol-3-ium sodium sulfate*

Cat. No.: B8234021

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As a Senior Application Scientist, I approach the integration of novel ionic liquids (ILs) not merely as solvent substitutions, but as fundamental redesigns of the reaction microenvironment. CAS 674282-83-8, chemically designated as **3-Ethyl-1-methyl-1H-imidazol-3-ium sodium sulfate** (often abbreviated as [EMIM][NaSO₄]), represents a highly specialized derivative within the imidazolium-based ionic liquid family^[1].

Unlike standard protic ionic liquids such as [EMIM][HSO₄], the incorporation of the sodium cation alongside the sulfate anion creates a unique mixed-salt system^[2]. This configuration is engineered for advanced applications in biphasic catalysis, green solvent extraction, and as a supporting electrolyte in energy storage systems. By neutralizing the Brønsted acidity of the hydrogen sulfate anion, [EMIM][NaSO₄] offers a buffered, highly conductive environment with enhanced "salting-out" capabilities for organic product recovery^[3].

Physicochemical Profiling

Accurate baseline data is critical for reproducible experimental design. The following table synthesizes the core physicochemical properties of CAS 674282-83-8^{[1],[4]}.

Property	Value / Description
CAS Registry Number	674282-83-8
Chemical Name	3-Ethyl-1-methyl-1H-imidazol-3-ium sodium sulfate
Molecular Formula	C6H11N2NaO4S
Molecular Weight	230.22 g/mol
SMILES	<chem>CN1C=C=C1.O=S([O-])([O-])=O.[Na+]</chem>
Purity Standard	≥98% (Analytical Grade)
Physical State	Solid / Viscous Liquid (Highly dependent on ambient moisture)
Solubility Profile	Miscible with H2O, MeOH, EtOH; Immiscible with non-polar organics
Hygroscopicity	Extreme (Requires inert atmosphere handling)

Mechanistic Insights: Causality in Experimental Choices

The selection of [EMIM][NaSO4] over traditional volatile organic solvents (VOCs) or standard ILs is driven by two primary mechanistic advantages:

- Electrochemical Stability & Shear Properties:** The [EMIM]⁺ cation provides a broad electrochemical window and unique layering properties, resisting reduction at the cathode while maintaining low friction coefficients under pressure[5]. The [NaSO4]⁻ complex facilitates high ionic mobility, making the compound an excellent supporting electrolyte for electro-organic synthesis.
- The "Salting-Out" Effect in Biphasic Catalysis:** In liquid-liquid extraction and biphasic catalysis, the high charge density of the sodium sulfate complex tightly binds water molecules (forming a dense hydration shell). This drastically reduces the solubility of hydrophobic organic substrates in the IL phase, driving them into a distinct organic phase.

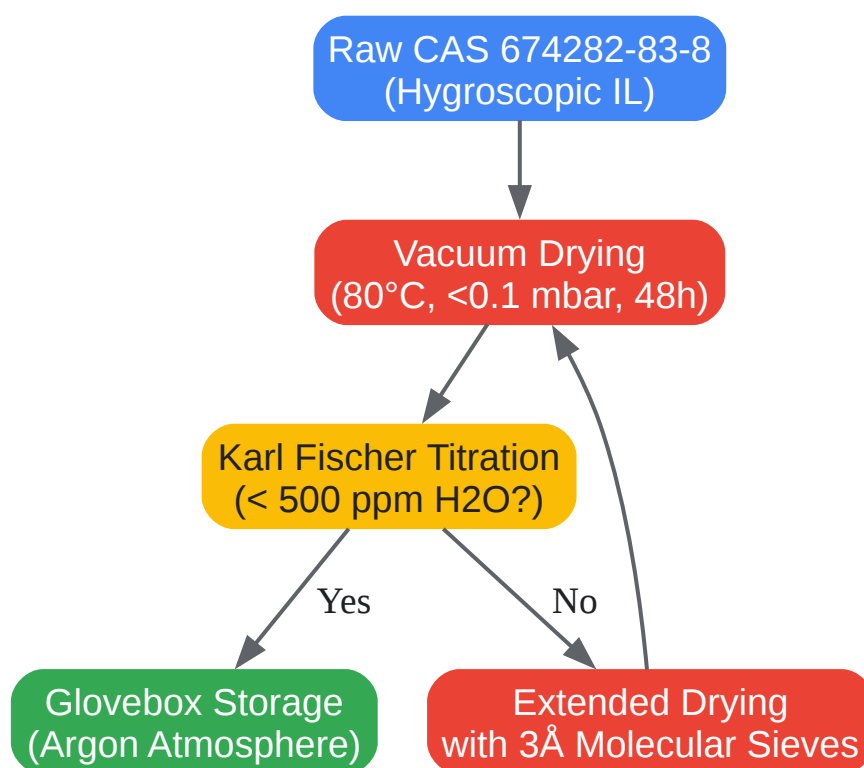
This enables spontaneous phase separation and simplifies product recovery without energy-intensive distillation[3].

Experimental Workflows & Methodologies

Protocol 1: Rigorous Dehydration and Moisture Control

Causality: Imidazolium sulfates are notoriously hygroscopic. Absorbed water acts as an anti-solvent, drastically altering viscosity, reducing the electrochemical window, and interfering with catalytic activity[6]. This protocol ensures a self-validating moisture control loop.

- Initial Transfer: Transfer the raw [EMIM][NaSO₄] into a Schlenk flask within an argon-filled glovebox to prevent initial atmospheric moisture uptake.
- Vacuum Drying: Connect the flask to a high-vacuum line (< 0.1 mbar). Heat the oil bath to 80°C. Critical Step: Do not exceed 100°C, as prolonged exposure to high temperatures can initiate thermal degradation of the imidazolium ring.
- Agitation: Stir magnetically at 400 RPM for 48 hours to ensure maximum surface area exposure and outgassing of trapped water pockets.
- Validation (Karl Fischer Titration): Extract a 0.5 g aliquot under argon and perform coulometric Karl Fischer (KF) titration.
 - Self-Validation Check: If H₂O content is < 500 ppm, proceed to storage. If > 500 ppm, introduce activated 3Å molecular sieves and repeat vacuum drying for 24 hours.
- Storage: Seal under argon and store in a desiccator in the dark at room temperature[1].



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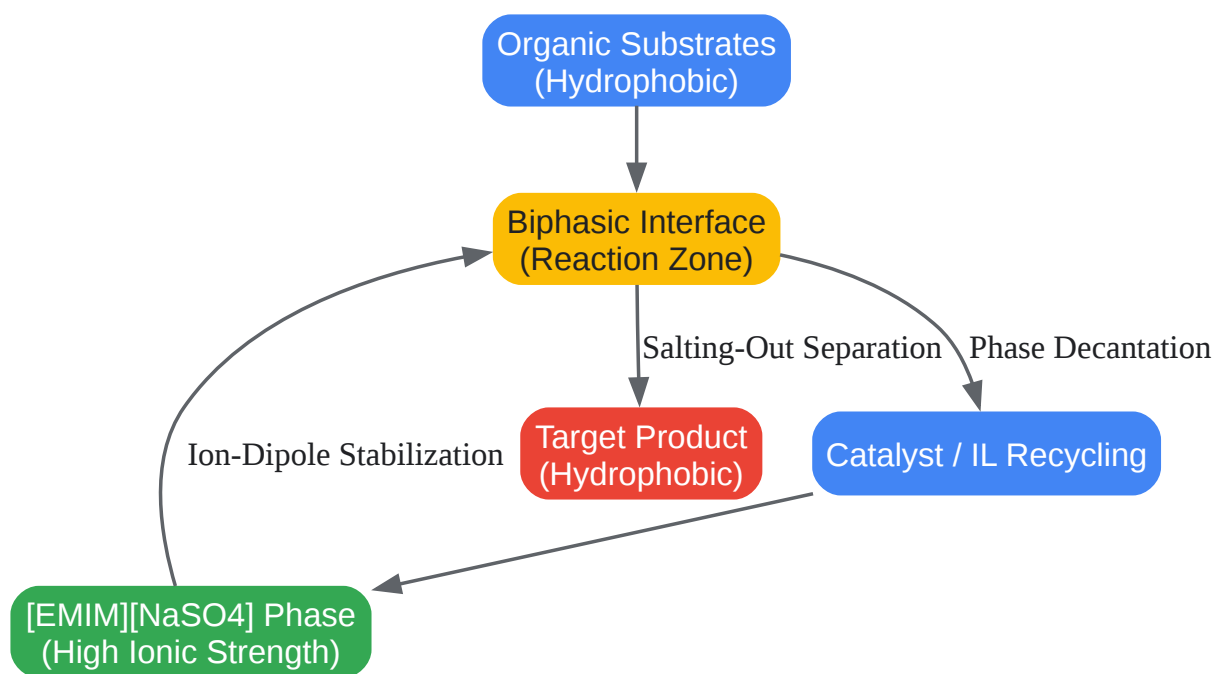
Self-validating dehydration workflow for hygroscopic imidazolium-based ionic liquids.

Protocol 2: Application in Biphasic Catalysis

Causality: Utilizing the salting-out effect of the [NaSO₄]⁻ anion to drive product separation and allow for high-efficiency recycling of the ionic liquid[3].

- **Phase Preparation:** In a jacketed reactor, dissolve the active catalyst (e.g., a transition metal complex) into 50 mL of dehydrated [EMIM][NaSO₄].
- **Substrate Addition:** Introduce the organic substrates (e.g., alcohols and organic acids for esterification). The mixture will initially form an emulsion under vigorous stirring (800 RPM).
- **Reaction Execution:** Heat the reactor to 60°C for 4 hours. The IL phase stabilizes the transition state via ion-dipole interactions.
- **Phase Separation:** Cease stirring. The high ionic strength of the [EMIM][NaSO₄] forces the hydrophobic ester product to rapidly phase-separate into a distinct upper layer.

- Decantation & Recycling: Decant the upper product layer. The lower IL/catalyst layer can be recycled directly for the next batch without further purification, maintaining process economics[3].



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Mechanistic pathway of biphasic catalysis utilizing the salting-out effect of [EMIM][NaSO₄].

Quality Control & Analytical Validation

To ensure the trustworthiness of the [EMIM][NaSO₄] batch, rigorous QC must be maintained before deployment in sensitive drug development workflows:

- ¹H NMR (D₂O): Verify the integrity of the imidazolium ring. Key chemical shifts should appear at $\delta \sim 8.7$ ppm (s, 1H, N-CH-N) and $\delta \sim 7.5$ ppm (d, 2H, backbone CH), confirming no degradation of the cation.
- Ion Chromatography (IC): Quantify the exact stoichiometric ratio of [EMIM]⁺ to Na⁺ and SO₄(²⁻) to ensure no residual halides (Cl⁻, Br⁻) remain from the synthesis process. Halide impurities severely poison transition metal catalysts and reduce the electrochemical window.

References

- Oakwood Chemical - **3-Ethyl-1-methyl-1H-imidazol-3-ium sodium sulfate** Technical Data. URL:[[Link](#)]
- Bioresource Technology (via ResearchGate) - High-efficiency recovery, regeneration and recycling of 1-ethyl-3-methylimidazolium hydrogen sulfate for levulinic acid production from sugarcane bagasse with membrane-based techniques. URL:[[Link](#)]

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